

# Essential Safety and Logistical Information for Handling Iodine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Iodinine

Cat. No.: B1496461

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Disclaimer: Information regarding specific safety protocols, personal protective equipment (PPE), handling, storage, and disposal of **Iodinine** is not available in the provided search results. The following information pertains to Iodine. Researchers, scientists, and drug development professionals should consult with a qualified safety professional to establish specific safety protocols for handling **Iodinine** based on a comprehensive risk assessment.

This guide provides essential safety and logistical information for handling Iodine in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of all personnel.

## Physical and Chemical Properties of Iodine

| Property               | Value   |
|------------------------|---|
| Appearance             | Gray-black flakes with a metallic luster      |
| Odor                   | Characteristic, pungent                       |
| Boiling Point          | 184.4 °C                                      |
| Melting Point          | 113.5 °C - 113.7 °C[1][2]                     |
| Specific Gravity       | 4.93  |
| Vapor Pressure         | 0.3 mm Hg                                     |
| Solubility in Water    | Practically insoluble[1][2]                   |
| Solubility in Solvents | Soluble in alcohol and other organic solvents |

## Health Hazard Information

| Hazard Type      | Description  |
|------------------|--|
| Acute Oral       | Harmful if swallowed. Symptoms may include a disagreeable metallic taste, gastric upset, violent abdominal pain, bloody diarrhea, fever, and severe collapse.[1] |
| Acute Dermal     | Harmful in contact with skin. Causes skin irritation.[1]   |
| Acute Inhalation | Harmful if inhaled. Causes severe irritation to the mucous membrane and respiratory tract.[1]  |
| Eye Contact      | Causes serious eye irritation.[1]  |
| Chronic Effects  | Causes damage to organs through prolonged or repeated exposure.[1] May cause dermatitis. The thyroid is a primary target organ.[2]                               |

## Exposure Limits for Iodine

| Regulatory Body | Limit  |
|-----------------|--|
| OSHA            | Ceiling: 0.1 ppm                             |
| ACGIH           | TLV: 0.01 ppm (inhalable fraction and vapor) |
| NIOSH           | REL-Ceiling: 0.1 ppm                         |

## Personal Protective Equipment (PPE)

When handling iodine, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

| PPE Category | Specific Recommendations   |
|--------------|--|
| Eye/Face     | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]   |
| Skin         | Wear appropriate protective gloves to prevent skin exposure.[3] Nitrile rubber gloves with a material thickness of >0.11 mm are suitable.[4] Wear a fastened lab coat or appropriate protective clothing to prevent skin exposure.[3][5] |
| Respiratory  | Use only in a well-ventilated area or under a fume hood.[1][2] If ventilation is inadequate, wear a suitable vapor and dust respirator.[6]   |

## Handling and Storage Procedures

Proper handling and storage procedures are critical to maintaining a safe laboratory environment when working with iodine.

### Handling

- Ventilation: Always work with iodine in a well-ventilated area or under a designated fume hood.<sup>[5]</sup>
- Avoid Contact: Do not breathe dust or fumes.<sup>[2]</sup> Avoid contact with skin and eyes.
- Hygiene: Wash hands thoroughly after handling.<sup>[1][2]</sup> Do not eat, drink, or smoke when using this product.<sup>[1]</sup>
- Clothing: Remove contaminated clothing and wash it before reuse.<sup>[1][3]</sup>

## Storage

- Container: Store in a tightly closed, shatter-resistant container.<sup>[3][5]</sup>
- Location: Store in a cool, dry, well-ventilated area away from incompatible substances.<sup>[3]</sup>
- Incompatibilities: Iodine reacts violently with metal powders, antimony, ammonia, acetaldehyde, and acetylene.<sup>[2]</sup>
- Corrosion: Iodine frequently oxidizes metal shelves or containers in proximity.<sup>[2]</sup>

## Emergency Procedures

In the event of an emergency involving iodine, follow these procedures to ensure the safety of all personnel.

## Spills

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For a small spill, use appropriate tools to put the spilled solid in a convenient waste disposal container. For a large spill, do not get water inside the container and do not touch the spilled material.<sup>[6]</sup>
- Cleanup: Sweep up the spill, place it in a sealed bag or container, and dispose of it properly.<sup>[2]</sup> Wash the spill site after material pickup is complete.<sup>[2]</sup>

- Reporting: Report the spill to the appropriate environmental health and safety personnel.

## First Aid

- Inhalation: Remove the individual to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[3]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[3] Get medical advice if skin irritation occurs.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Get medical attention if eye irritation persists.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water.[3] Call a poison center or doctor immediately.[2]

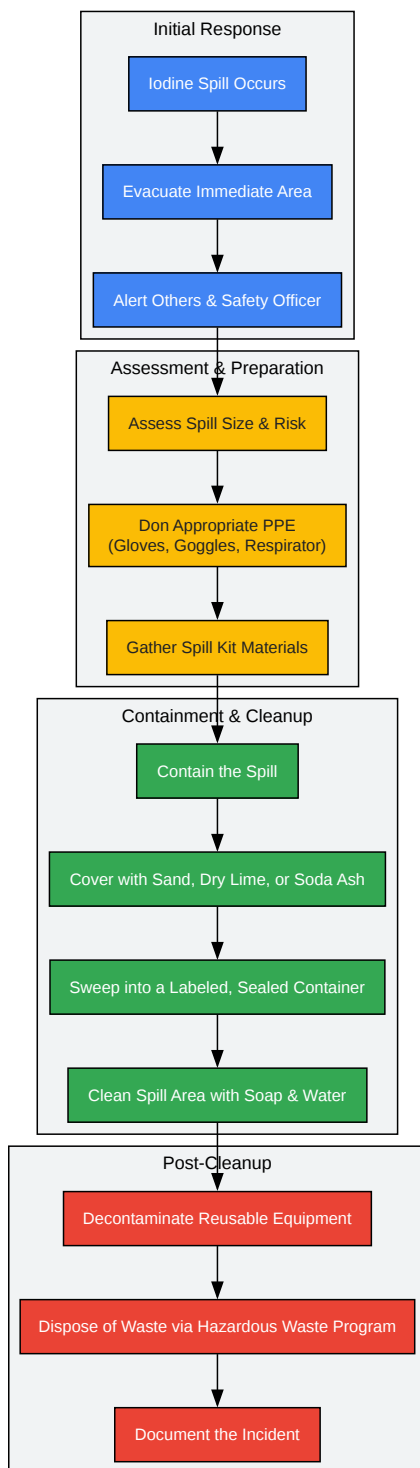
## Disposal Plan

Iodine waste is considered hazardous and must be disposed of according to institutional and regulatory guidelines.

- Waste Collection: Collect iodine-containing solutions and contaminated materials for disposal through a hazardous waste program.
- Containerization: Seal iodine waste in a shatter-resistant container, then pack it into a zip-lock bag and label it properly with the type of waste, your name, and the date.[5]
- Disposal Method: Never dispose of iodine down the drain.[7] Contact your institution's environmental health and safety department for specific disposal procedures.

## Experimental Workflow: Handling an Iodine Spill

## Workflow for Handling an Iodine Spill



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Caption: Logical workflow for responding to an iodine spill.

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Address: 3281 E Guasti Rd

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